

A Technical Guide to the Natural Abundance and Isotopic Composition of Krypton

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Compound of Interest

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This technical guide provides a comprehensive overview of the natural abundance and isotopic composition of the noble gas **krypton** (Kr). **Krypton**, with the atomic number 36, is a colorless, odorless, and tasteless gas that constitutes a trace component of Earth's atmosphere, at a concentration of about 1.14 parts per million by volume.^[1] This document details the isotopic makeup of naturally occurring **krypton**, the experimental methods used for its determination, and the significance of this data in various scientific fields.

Natural Abundance and Isotopic Composition of Krypton

Naturally occurring **krypton** is a mixture of six stable isotopes.^{[1][2]} The relative abundances of these isotopes have been determined with high precision using mass spectrometry. The standard atomic weight of **krypton** is 83.798(2) u.^{[3][4]}

The following table summarizes the key properties of the stable isotopes of **krypton**:

Isotope	Atomic Mass (Da)	Natural Abundance (%)	Nuclear Spin
78Kr	77.92036494	0.355	0+
80Kr	79.91637808	2.286	0+
82Kr	81.91348273	11.593	0+
83Kr	82.914126	11.500	9/2+
84Kr	83.9114977271	56.987	0+
86Kr	85.9106106247	17.279	0+

Table 1: Isotopic Composition and Properties of Naturally Occurring **Krypton**. Data sourced from the IUPAC Commission on Isotopic Abundances and Atomic Weights and other cited literature.[\[3\]](#)[\[5\]](#)

In addition to these stable isotopes, there are also numerous radioactive isotopes of **krypton**, with mass numbers ranging from 67 to 103.[\[6\]](#)[\[7\]](#) Most of these are not naturally occurring and have very short half-lives. However, **Krypton-81** (81Kr), with a half-life of 229,000 years, is produced in the atmosphere by cosmic ray interactions with stable **krypton** isotopes.[\[1\]](#)[\[8\]](#) **Krypton-85** (85Kr), with a half-life of 10.76 years, is primarily a product of nuclear fission from reactors and weapons testing.[\[2\]](#)

Experimental Determination of Isotopic Composition

The determination of the isotopic abundance of **krypton** is predominantly carried out using mass spectrometry.[\[9\]](#)[\[10\]](#) This technique separates ions based on their mass-to-charge ratio, allowing for the precise measurement of the relative abundance of each isotope.

General Mass Spectrometry Workflow

The fundamental steps involved in the mass spectrometric analysis of **krypton** isotopes are:

- **Sample Introduction:** A purified sample of **krypton** gas is introduced into the mass spectrometer.

- Ionization: The **krypton** atoms are ionized, typically by an electron beam, to create positively charged ions (Kr^+).
- Acceleration: The newly formed ions are accelerated by an electric field to a high, uniform kinetic energy.
- Deflection: The accelerated ions then pass through a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion; lighter isotopes are deflected more than heavier ones.
- Detection: A detector measures the number of ions for each mass-to-charge ratio, providing a mass spectrum that shows the relative abundance of each isotope.

Advanced Techniques for High-Sensitivity Analysis

For the analysis of trace amounts of **krypton** or for applications requiring extremely high precision, more advanced techniques are employed.

RIMS is a highly selective and sensitive technique that utilizes lasers to selectively ionize the target element.^{[11][12]}

Experimental Protocol for RIMS:

- Sample Preparation: The **krypton** gas sample is extracted from its source (e.g., air, meteorites) and purified.
- Atomization: The sample is introduced into a high-vacuum chamber.
- Resonant Laser Ionization: A series of precisely tuned lasers are used to excite and then ionize only the **krypton** atoms. This multi-step process provides high elemental selectivity. For instance, a common scheme involves a two-photon excitation to an intermediate energy level, followed by a third photon to ionize the atom.^[13]
- Time-of-Flight (TOF) Mass Analysis: The photo-ionized **krypton** ions are accelerated into a field-free drift tube. The time it takes for an ion to travel the length of the tube is directly proportional to the square root of its mass-to-charge ratio.

- **Detection:** An ion detector at the end of the drift tube records the arrival time of each ion, generating a high-resolution mass spectrum.

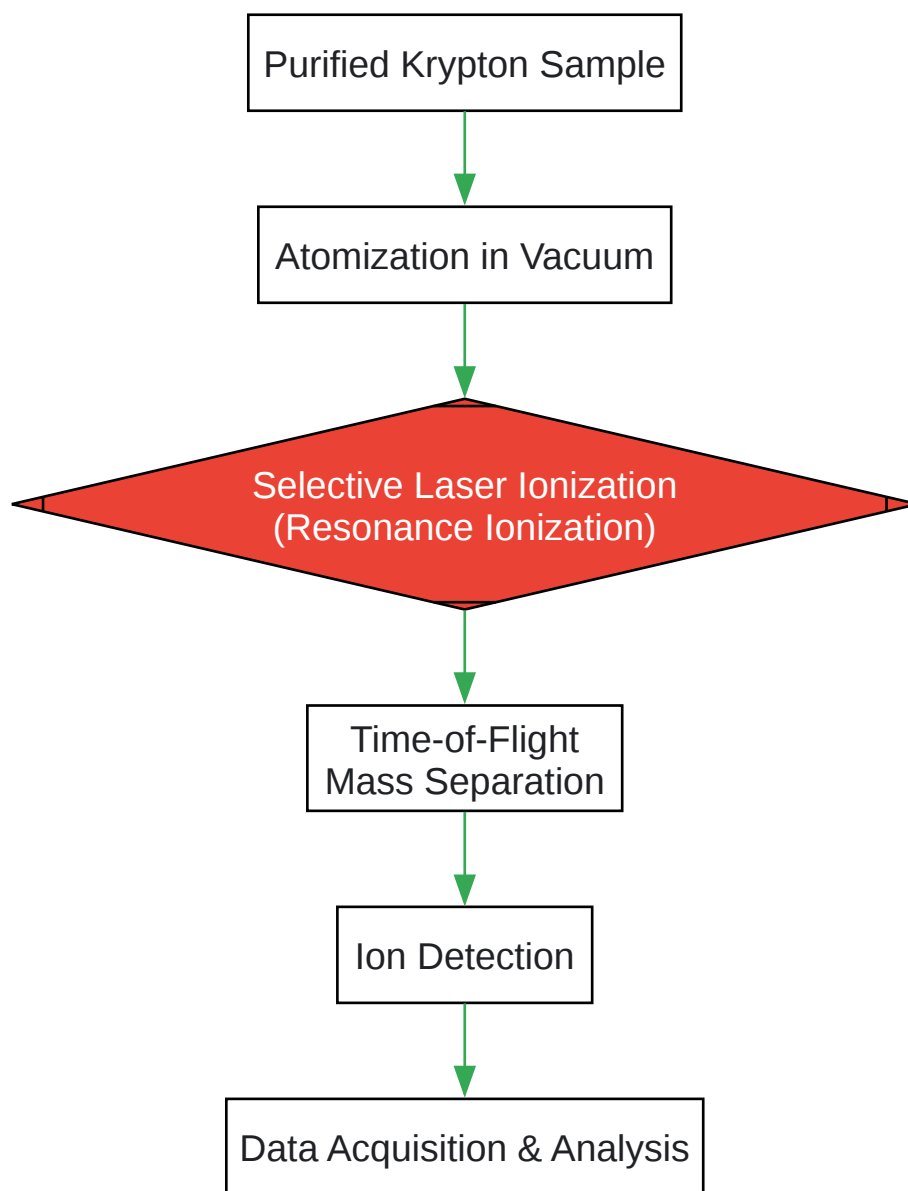
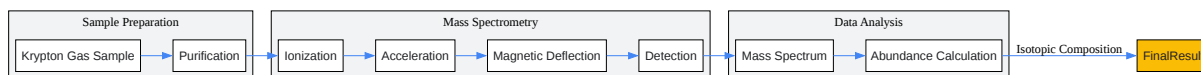
ATTA is an exceptionally sensitive technique capable of counting individual atoms of a specific isotope. It is particularly well-suited for the analysis of rare, long-lived radioisotopes like ^{81}Kr and ^{85}Kr .^[14]

Experimental Protocol for ATTA:

- **Metastable State Excitation:** The **krypton** gas sample is passed through a discharge region where a small fraction of the atoms are excited to a long-lived metastable state.
- **Laser Cooling and Trapping:** The metastable atoms are then introduced into a magneto-optical trap. A specific arrangement of laser beams and magnetic fields cools and traps only the desired isotope. The laser frequency is tuned to be resonant with a specific atomic transition of the target isotope.
- **Fluorescence Detection:** The trapped atoms are excited by the laser light and subsequently decay, emitting fluorescence photons. A sensitive detector counts these photons, allowing for the direct counting of the trapped atoms.
- **Isotope Selectivity:** The high selectivity of the laser interaction ensures that only the targeted isotope is trapped and detected, eliminating interference from other isotopes.

Logical Relationships and Workflows

The following diagrams illustrate the general workflow for the determination of **krypton's** isotopic composition.



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